

9-Oxonerolidol: A Technical Overview of its Isolation, Antibacterial Properties, and Experimental Evaluation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-Oxonerolidol

Cat. No.: B580015

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CAS Number: 58865-88-6

This technical guide provides an in-depth overview of **9-Oxonerolidol**, a farnesane-type sesquiterpenoid. The document is intended for researchers, scientists, and drug development professionals interested in the isolation, characterization, and biological activity of this natural compound.

Core Data Summary

The following tables summarize the key chemical and biological data for **9-Oxonerolidol**.

Table 1: Chemical and Physical Properties of **9-Oxonerolidol**

Property	Value
CAS Number	58865-88-6
Molecular Formula	C ₁₅ H ₂₄ O ₂
Molecular Weight	236.35 g/mol
Source	Chiliadenus lopadusanus[1][2][3], Valeriana officinalis
Chemical Class	Farnesane-type sesquiterpenoid

Table 2: Antibacterial Activity of **9-Oxonerolidol**[2][4]

Test Organism	Strain	Minimum Inhibitory Concentration (MIC)
Staphylococcus aureus	Methicillin-Resistant (MRSA)	150 µg/mL
Acinetobacter baumannii	-	150 µg/mL

Experimental Protocols

This section details the methodologies for the isolation and biological evaluation of **9-Oxonerolidol** as reported in the scientific literature.

Isolation of 9-Oxonerolidol from Chiliadenus lopadusanus[1][2]

- Plant Material and Extraction:
 - Aerial parts of Chiliadenus lopadusanus are collected and dried.
 - The dried plant material is ground and extracted with a suitable solvent, such as an n-hexane/methanol mixture, to obtain a crude extract.
- Solvent Partitioning:
 - The crude extract is subjected to liquid-liquid partitioning to separate compounds based on their polarity. This typically involves partitioning between a polar and a non-polar solvent.
- Chromatographic Purification:
 - The n-hexane fraction, showing antibacterial activity, is subjected to column chromatography.
 - The column is eluted with a gradient of solvents to separate the different components.
 - Fractions are collected and analyzed for their chemical composition and biological activity.

- Final Purification:
 - Fractions containing **9-Oxonerolidol** are further purified using techniques such as Thin Layer Chromatography (TLC) to yield the pure compound.
 - The structure of the isolated **9-Oxonerolidol** is confirmed by spectroscopic methods like Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Determination of Minimum Inhibitory Concentration (MIC)[2]

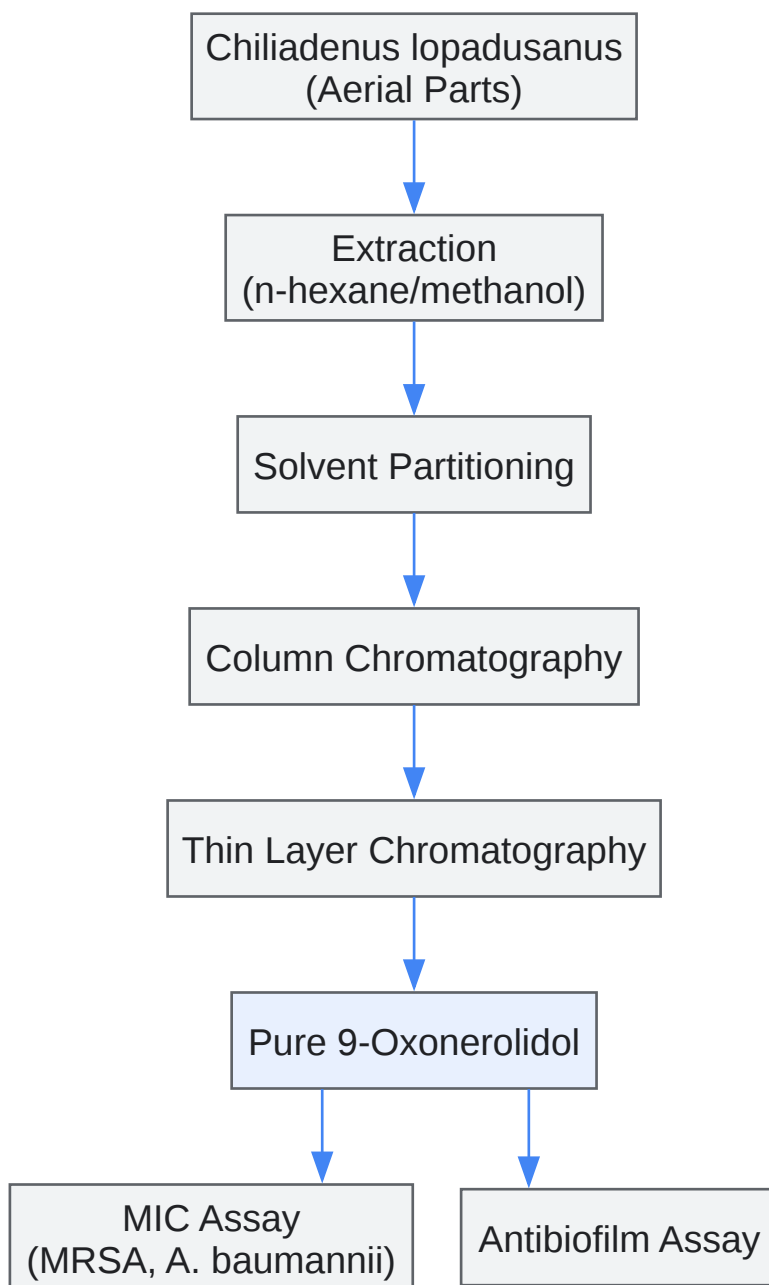
- Bacterial Strains and Culture Conditions:
 - Methicillin-resistant *Staphylococcus aureus* (MRSA) and *Acinetobacter baumannii* are used as test organisms.
 - Bacteria are cultured in an appropriate growth medium, such as Mueller-Hinton Broth (MHB), at 37°C.
- Broth Microdilution Assay:
 - A serial two-fold dilution of **9-Oxonerolidol** is prepared in a 96-well microtiter plate with MHB.
 - A standardized bacterial suspension (inoculum) is added to each well.
 - The microtiter plate includes positive controls (bacteria and medium without the compound) and negative controls (medium only).
- Incubation and Observation:
 - The plate is incubated at 37°C for 18-24 hours.
 - The MIC is determined as the lowest concentration of **9-Oxonerolidol** that completely inhibits the visible growth of the bacteria.

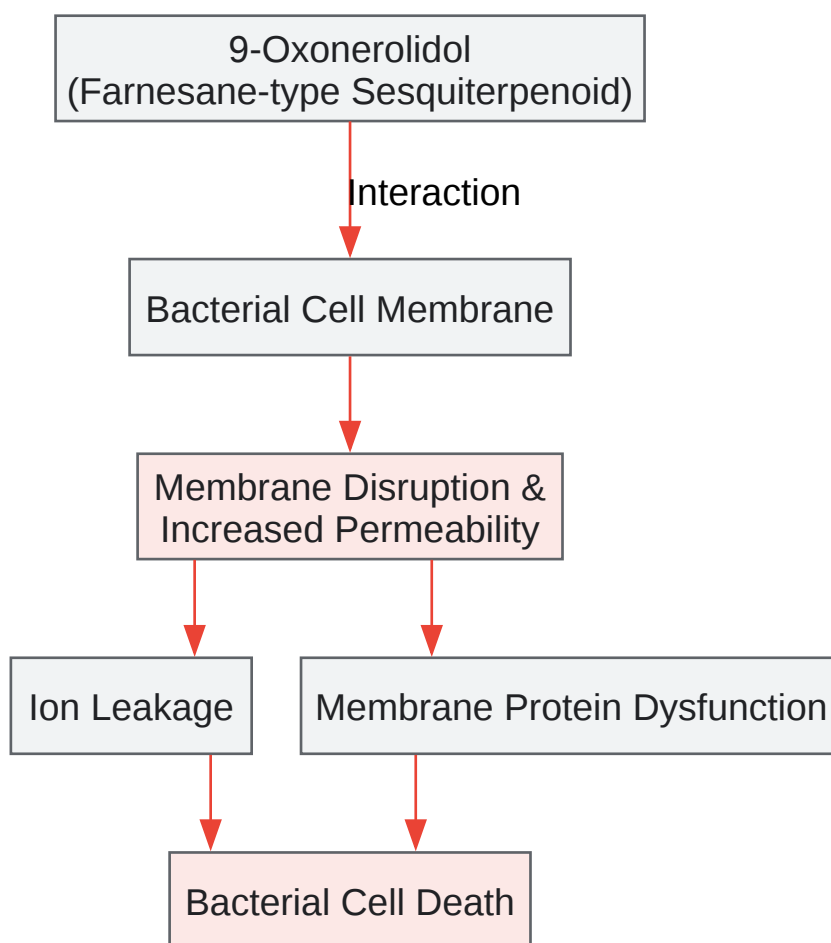
Antibiofilm Activity Assay[2]

- Biofilm Formation:
 - Bacterial strains are grown in a suitable medium, and a standardized suspension is prepared.
 - The bacterial suspension is added to the wells of a microtiter plate containing various concentrations of **9-Oxonerolidol**.
- Incubation and Staining:
 - The plate is incubated at 37°C for a period that allows for biofilm formation (e.g., 24 hours).
 - After incubation, the planktonic (free-floating) bacteria are removed by washing the wells with a phosphate-buffered saline (PBS) solution.
 - The remaining biofilm is fixed (e.g., with heat) and stained with a crystal violet solution.
- Quantification:
 - The excess stain is washed away, and the stain bound to the biofilm is solubilized with a suitable solvent (e.g., ethanol or acetic acid).
 - The absorbance of the solubilized stain is measured using a microplate reader. The absorbance is proportional to the amount of biofilm formed.
 - The percentage of biofilm inhibition is calculated by comparing the absorbance of the treated wells to the untreated control wells.

Visualizations

The following diagrams illustrate the experimental workflow and the proposed mechanism of action for **9-Oxonerolidol**.





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- To cite this document: BenchChem. [9-Oxonerolidol: A Technical Overview of its Isolation, Antibacterial Properties, and Experimental Evaluation]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b580015#what-is-the-cas-number-for-9-oxonerolidol>]

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